

Application Notes and Protocols for Measuring the Antinociceptive Effects of SR14150

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Compound of Interest

Compound Name: SR14150

Cat. No.: B1681994

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Audience: Researchers, scientists, and drug development professionals.

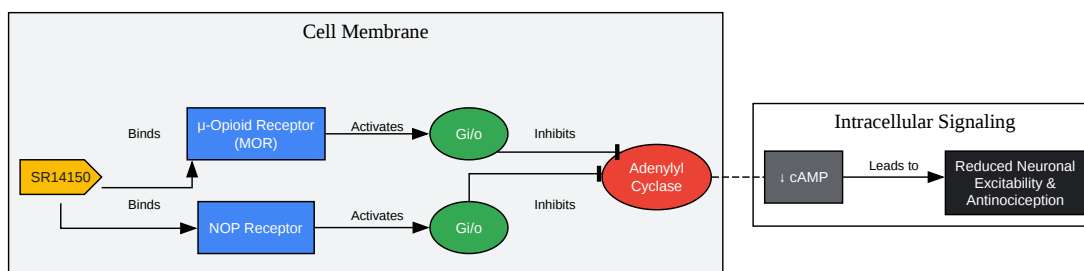
Introduction

SR14150, chemically known as 1-(1-Cyclooctylpiperidin-4-yl)-indolin-2-one, is a compound of significant interest in pain research. It functions as a moderately selective partial agonist for the Nociceptin/Orphanin FQ (NOP) receptor and also exhibits partial agonist activity at the μ -opioid receptor (MOR).^{[1][2]} This dual activity makes **SR14150** a valuable tool for investigating the complex mechanisms of pain modulation and a potential lead for developing novel analgesics with a multi-target profile aimed at improving efficacy and reducing side effects.^[3]

These application notes provide detailed protocols for assessing the antinociceptive and antiallodynic effects of **SR14150** in preclinical rodent models.

Signaling Pathways of SR14150

SR14150 exerts its effects by activating two distinct G-protein coupled receptors (GPCRs): the NOP receptor and the μ -opioid receptor. Both receptors are coupled to inhibitory G-proteins (Gi/o). Upon agonist binding, this activation typically leads to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP) levels, and modulation of ion channel activity. These signaling events collectively reduce neuronal excitability, thereby inhibiting the transmission of nociceptive signals.^[4]

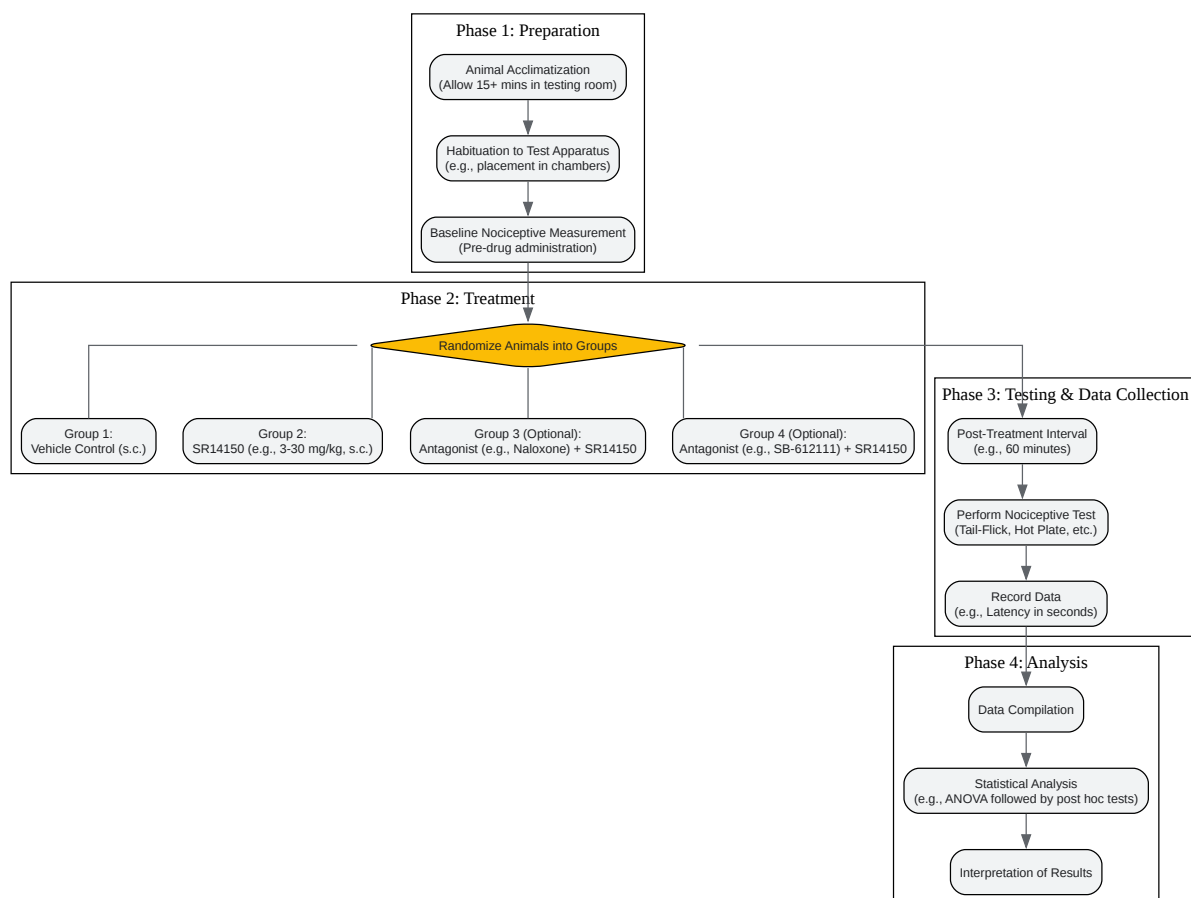


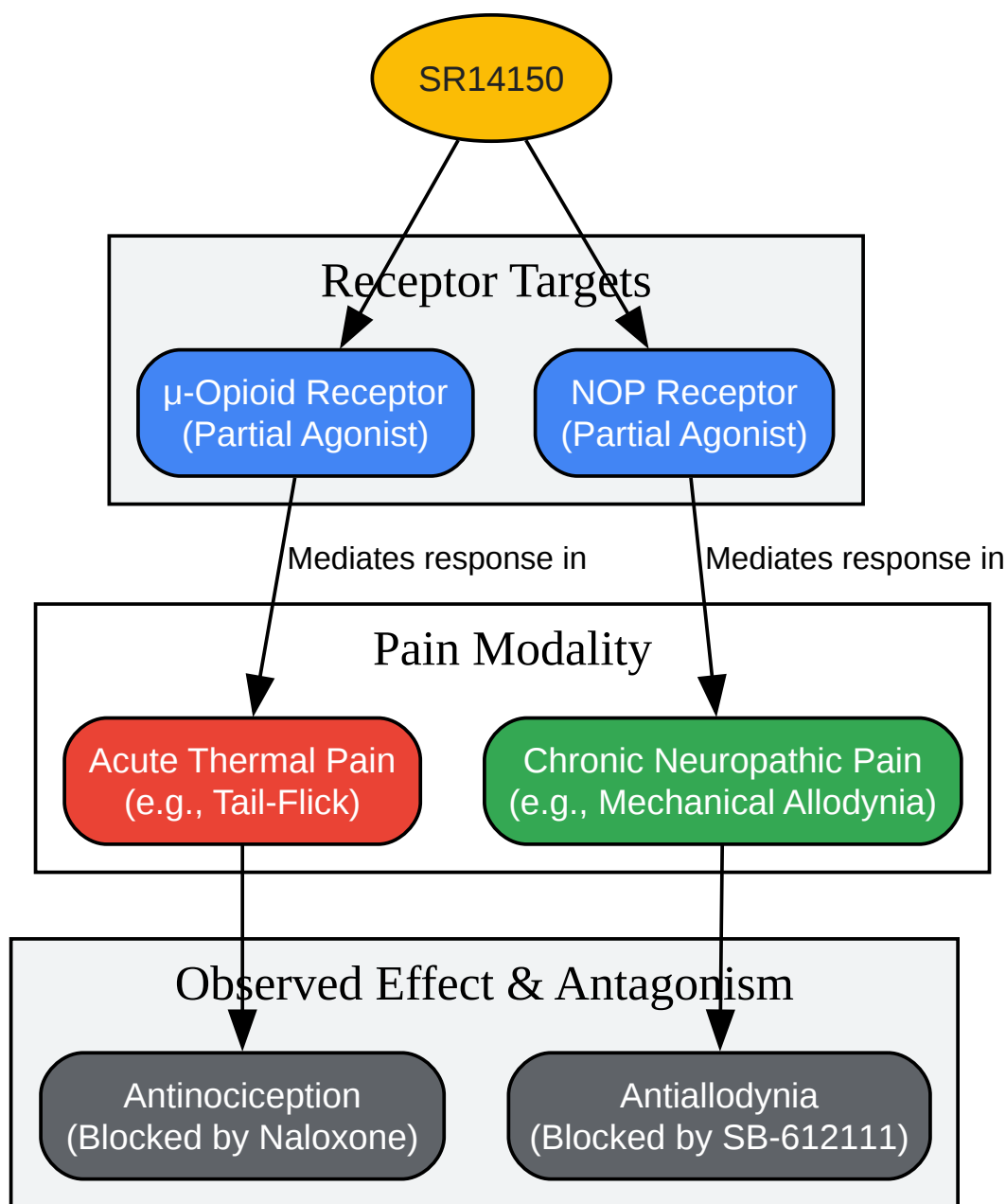
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Caption: Simplified signaling pathway for **SR14150**.

Experimental Workflow

A typical workflow for evaluating the antinociceptive properties of **SR14150** in vivo involves several key stages, from animal preparation to data analysis. This systematic approach ensures the generation of reliable and reproducible data.





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- To cite this document: BenchChem. [Application Notes and Protocols for Measuring the Antinociceptive Effects of SR14150]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681994#measuring-the-antinociceptive-effects-of-sr14150]

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